

# Rogletimide aromatase inhibition percentage

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## Compound Focus: Rogletimide

CAS No.: 92788-10-8

Cat. No.: S541767

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## Aromatase Inhibition Percentage Comparison

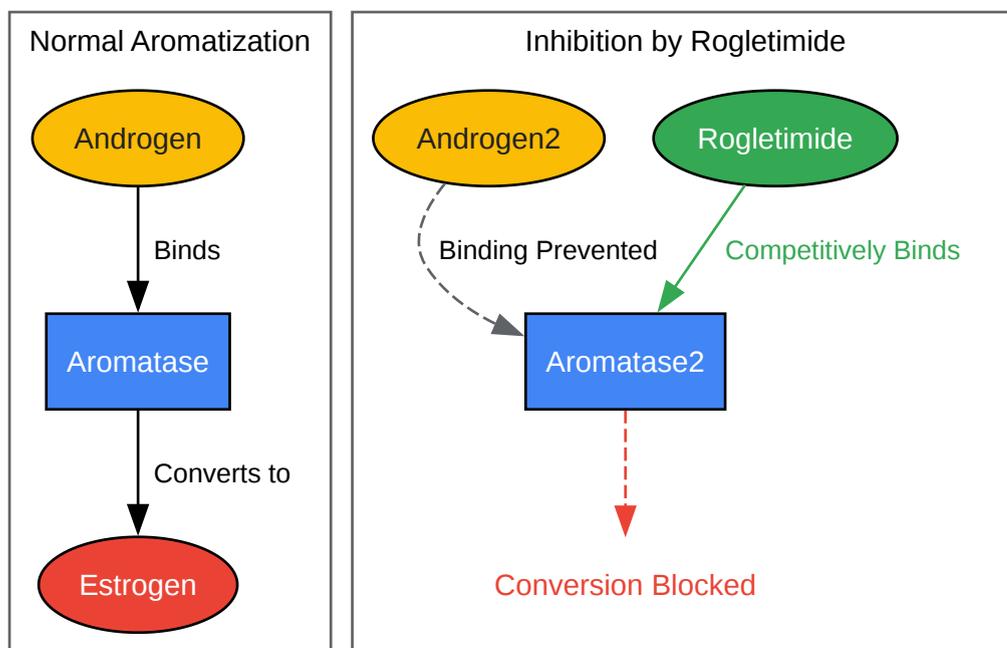
| Inhibitor                 | Generation | Dosage                        | Inhibition Percentage | Class / Type                             |
|---------------------------|------------|-------------------------------|-----------------------|--|
| Rogletimide [1] [2]       | Second     | 200 mg, twice daily           | 50.6%                 | Type II<br>(Nonsteroidal,<br>Reversible) |
|                           |            | 400 mg, twice daily           | 63.5%                 |  |
|                           |            | 800 mg, twice daily           | 73.8%                 |  |
| Aminoglutethimide [1] [2] | First      | 250 mg, four times daily      | 90.6%                 | Type II<br>(Nonsteroidal,<br>Reversible) |
| Fadrozole [1] [2]         | Second     | 2 mg, twice daily             | 92.6%                 | Type II<br>(Nonsteroidal,<br>Reversible) |
| Formestane [1] [2]        | Second     | 500 mg, intramuscular, weekly | 92.5%                 | Type I (Steroidal,<br>Irreversible)      |

| Inhibitor           | Generation | Dosage             | Inhibition Percentage | Class / Type                       |
|---------------------|------------|--------------------|-----------------------|------------------------------------|
| Exemestane [1] [2]  | Third      | 25 mg, once daily  | 97.9%                 | Type I (Steroidal, Irreversible)   |
| Anastrozole [1] [2] | Third      | 1 mg, once daily   | 96.7% - 97.3%         | Type II (Nonsteroidal, Reversible) |
| Letrozole [1] [2]   | Third      | 2.5 mg, once daily | >99.1%                | Type II (Nonsteroidal, Reversible) |

## Experimental Data and Mechanism

The quantitative data for **Rogletimide** and other early-generation inhibitors primarily comes from **clinical studies that measured whole-body aromatization** in postmenopausal women [1]. This method uses tracer techniques to calculate the total inhibition of estrogen synthesis, providing a systemic measure of the drug's efficacy [1].

As a **Type II, nonsteroidal inhibitor**, **Rogletimide** works through **reversible competition**. It binds directly to the **heme group of the aromatase cytochrome P450 enzyme**, blocking the natural substrate (androgen) from accessing the active site [3] [2]. The following diagram illustrates this competitive inhibition mechanism:



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## Summary for Researchers

- **Context of Data:** **Rogletimide** is a **second-generation** aromatase inhibitor, largely superseded in clinical practice by more potent and selective third-generation AIs like letrozole, anastrozole, and exemestane [1] [3]. The available inhibition data reflects its historical development stage.
- **Key Differentiator:** **Rogletimide**, like other **Type II inhibitors**, binds reversibly to the enzyme's heme moiety. This contrasts with **Type I inhibitors** (e.g., exemestane), which are steroidal analogs that irreversibly inactivate the enzyme [3] [2].
- **Assay Methods:** Modern AI research utilizes both **cell-free** (direct measurement with recombinant enzyme) and **cell-based** (indirect measurement via cell proliferation) assays to evaluate potency [4].

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## References

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